

A Comparative Analysis of the Physical Properties of Glycolate Esters

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Compound of Interest

Compound Name: *Isopropyl glycolate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the key physical properties of a range of glycolate esters. Understanding these properties is crucial for researchers and professionals involved in drug development, formulation, and chemical synthesis, as they influence factors such as solubility, stability, and delivery of active pharmaceutical ingredients. The data presented herein is supported by established experimental protocols, ensuring reliability and reproducibility.

Physical Property Comparison

The following table summarizes the key physical properties of selected glycolate esters. These esters are commonly used as solvents, intermediates, and prodrug moieties in various scientific and industrial applications.

Property	Methyl Glycolate	Ethyl Glycolate	Propyl Glycolate	Isopropyl Glycolate	Butyl Glycolate
Molecular Formula	C ₃ H ₆ O ₃	C ₄ H ₈ O ₃	C ₅ H ₁₀ O ₃	C ₅ H ₁₀ O ₃	C ₆ H ₁₂ O ₃
Molecular Weight (g/mol)	90.08	104.10[1]	118.13	118.13[2]	132.16
Boiling Point (°C)	149-151[3][4]	158-159[5]	176	159.3 (Predicted)[6]	186-200
Density (g/mL at 20-25°C)	1.167 at 25°C[3][4]	1.1 at 25°C[5][7]	1.059	1.050 (Predicted)[6]	1.02
Refractive Index (n _D ²⁰)	1.417[3][4]	1.419[5][7]	1.421	1.420[2]	1.424
Viscosity (mPa·s at 20°C)	Estimated: ~2-3	Estimated: ~2-4	Estimated: ~3-5	Estimated: ~3-5	4.6
Solubility in Water	Miscible[3]	Very Soluble[5]	Soluble	Slightly Soluble[6]	Sparingly Soluble

Note: Experimental viscosity values for methyl, ethyl, propyl, and **isopropyl glycolate** are not readily available in the reviewed literature. The provided values are estimations based on Quantitative Structure-Property Relationship (QSPR) models which correlate molecular structures with physical properties.[8][9][10][11][12]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide. Adherence to these standardized procedures is essential for obtaining accurate and comparable data.

Boiling Point Determination (Thiele Tube Method)

The boiling point of the glycolate esters can be accurately determined using the Thiele tube method, a simple and efficient technique for small sample volumes.

- **Apparatus Setup:** A small amount of the liquid ester is placed in a fusion tube, and a capillary tube, sealed at one end, is inverted and placed inside the fusion tube. This assembly is then attached to a thermometer. The entire setup is immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating:** The side arm of the Thiele tube is gently heated, allowing for uniform heat distribution via convection currents.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed.
- **Measurement:** The heat source is then removed. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Density Measurement (Pycnometer Method)

A pycnometer, or specific gravity bottle, is used for the precise determination of liquid density.

- **Preparation:** The pycnometer is thoroughly cleaned, dried, and its empty weight is accurately measured.
- **Sample Filling:** The pycnometer is filled with the glycolate ester, ensuring no air bubbles are trapped. The stopper, which has a fine capillary, is inserted, allowing excess liquid to be expelled.
- **Weighing:** The exterior of the pycnometer is carefully dried, and the filled pycnometer is weighed.
- **Calculation:** The mass of the ester is determined by subtracting the empty weight from the filled weight. The density is then calculated by dividing the mass of the ester by the known volume of the pycnometer.

Refractive Index Measurement (Abbe Refractometer)

The Abbe refractometer is a standard instrument for measuring the refractive index of liquids.

- **Calibration:** The instrument is calibrated using a standard liquid with a known refractive index, typically distilled water.
- **Sample Application:** A few drops of the glycolate ester are placed on the surface of the prism.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls to bring the boundary line between the light and dark fields into sharp focus at the center of the crosshairs.
- **Reading:** The refractive index is then read directly from the instrument's scale.

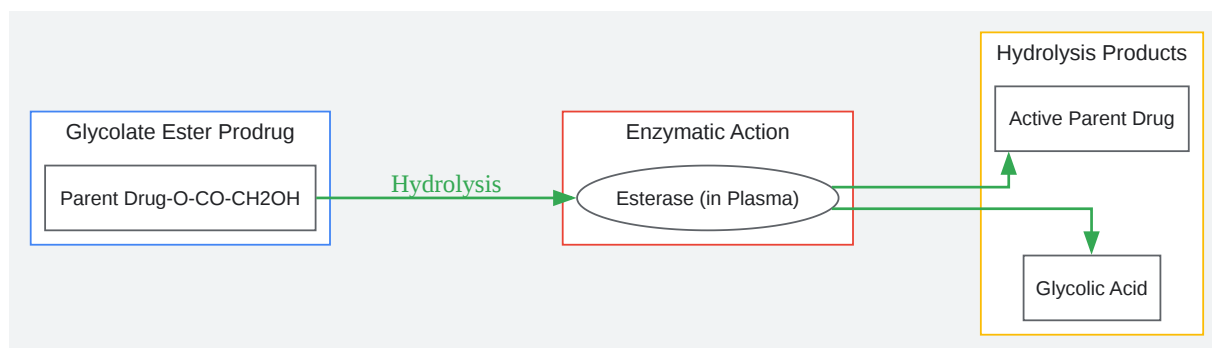
Viscosity Determination (ASTM D445)

The kinematic viscosity of the glycolate esters can be determined following the ASTM D445 standard test method.

- **Apparatus:** A calibrated glass capillary viscometer is used, placed in a constant temperature bath.
- **Procedure:** A specific volume of the liquid ester is introduced into the viscometer. The time taken for the liquid to flow under gravity between two marked points on the capillary is measured.
- **Calculation:** The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid.

Visualization of a Relevant Biological Process

In the context of drug development, glycolate esters are often utilized as prodrugs to enhance the delivery and bioavailability of a parent drug. A common activation pathway for these prodrugs is enzymatic hydrolysis in the body. The following diagram illustrates this process.



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Caption: Enzymatic hydrolysis of a glycolate ester prodrug.

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